

Cymarin Overview and Mechanism

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Compound Focus: Cymarin

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Cymarin is a cardenolide glycoside, a class of organic compounds known for their potent biological activity [1]. Its molecular formula is $C_{30}H_{44}O_9$, with an average molecular weight of 548.673 g/mol [1].

The precise mechanism of action is still under investigation, but current research indicates it targets specific cellular processes [2]:

- Primary Activity:** Potently inhibits Palytoxin (PTX)-induced K^+ release with an IC_{50} of 0.42 μM [2].
- Anticancer Mechanisms:** In breast cancer cells (MCF-7), **cymarin** inhibits cell proliferation by downregulating **PAX6 expression** through blocking IRES-directed translation. In pancreatic cancer cells, it downregulates **UGT1A10 expression** and eliminates cancer stem-like cells (TRA-1-60 and TRA-1-81) [2].

Experimental Data Summary

The table below summarizes key experimental findings from cellular and animal studies:

Assay Type	Cell Line / Model	Cymarin Treatment	Key Results & Parameters
Cell Viability [2]	Pancreatic cancer SW1990 & SW1990GR	0-500 nM for 72h	IC_{50} = 33.8 nM (SW1990); IC_{50} = 40.8 nM (SW1990GR)
Cell Proliferation [2]	Breast cancer MCF-7	0.25-1 μM for 5 days	47.8% proliferation inhibition at 1 μM (dose-dependent)

Assay Type	Cell Line / Model	Cymarin Treatment	Key Results & Parameters
Western Blot / qPCR [2]	MCF-7, SW1990, SW1990GR	0.25-1 μ M (24h); 7-15 nM	\downarrow PAX6 protein levels; \downarrow UGT1A10 transcription
Anti-feeding / Growth [2]	<i>Trichoplusia ni</i> larvae	1000 p.p.m. (oral) for 10 days	Growth inhibition; EC ₅₀ = 157 p.p.m.; DC ₅₀ = 10.8 μ g/cm ²
In Vivo Anti-tumor [2]	SW1990 xenograft (mice)	2 mg/kg (i.p., 2x/week for 3 weeks)	Inhibited tumor growth; reduced chemoresistance

Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the core methodologies derived from the studies.

In Vitro Cell Viability Assay (MTT/XTT)

This protocol is used to determine the half-maximal inhibitory concentration (IC₅₀) of **Cymarin**.

- Cell Seeding:** Plate cells (e.g., SW1990, SW1990GR) in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Compound Treatment:** Treat cells with a serial dilution of **Cymarin** (e.g., 0-500 nM) for a set period (e.g., 72 hours).
- Viability Measurement:** Add MTT or XTT reagent to each well and incubate for 2-4 hours. Measure the absorbance at 450-490 nm using a microplate reader.
- Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and determine the IC₅₀ value using non-linear regression analysis.

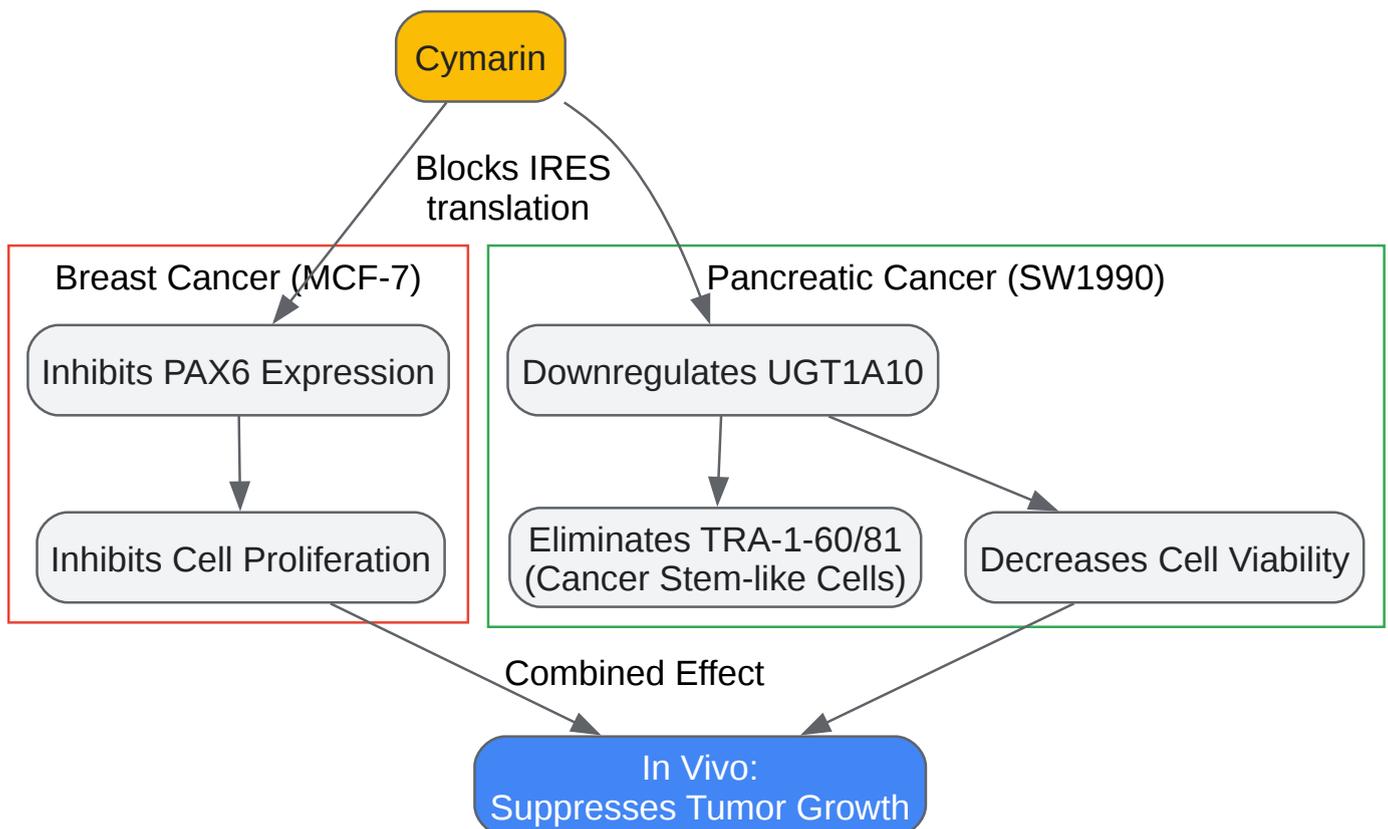
In Vivo Anti-tumor Efficacy Study

This protocol assesses the effect of **Cymarin** on tumor growth in a live animal model.

- **Xenograft Model Establishment:** Subcutaneously inject luciferase-labeled human cancer cells (e.g., SW1990) into the flank of immunodeficient (e.g., nude) mice.
- **Grouping and Dosing:** Once tumors are palpable, randomly divide mice into control and treatment groups. Administer **Cymarin** (e.g., 2 mg/kg) or vehicle via intraperitoneal injection twice a week for three weeks.
- **Tumor Monitoring:** Measure tumor dimensions with calipers 2-3 times per week. Calculate tumor volume using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- **Endpoint Analysis:** At the end of the study, euthanize the animals, excise and weigh the tumors for final comparison. Collect blood and organ tissues for further toxicological analysis.

Cymarin's Action Mechanism Visualization

The diagram below illustrates the proposed mechanisms of **cymarin**'s anticancer activity based on current research.



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Research Implications and Notes

- **Promising Anticancer Agent: Cymarin** demonstrates potent activity against multiple cancer cell lines, with particular effectiveness in pancreatic and breast cancer models [2].
- **Research-Only Status: Cymarin** is currently classified as an **experimental compound** "for research use only" and is not approved as a drug [2].
- **Critical Information Gap:** The available search results do not provide details on **cymarin's biosynthetic pathway** in plants, which is a key area for future investigation.

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References

1. Cymarin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Cymarin | Cardiac Glycoside [medchemexpress.com]

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